

Carvone, (+-)- proper disposal procedures

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Compound of Interest

Compound Name: Carvone, (+-)-

Cat. No.: B1668592

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Proper disposal of (+-)-Carvone is crucial for maintaining laboratory safety and environmental compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of Carvone waste safely and effectively. The information is based on established safety data sheets and chemical waste management guidelines.

Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).[1] Handling should occur in a well-ventilated area.[2][3]

- Eye/Face Protection: Use safety glasses with side-shields or a face shield.[1]
- Skin Protection: Handle with chemical-resistant gloves (e.g., butyl-rubber).[1] Wear protective clothing to prevent skin contact.[2]
- Respiratory Protection: If ventilation is inadequate, use a respirator.[4]
- General Hygiene: Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in the work area.[1]

Quantitative Data for (+-)-Carvone

The following table summarizes key quantitative data for Carvone, essential for risk assessment and handling.

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₁₄ O	[4]
Molecular Weight	150.22 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[4][7]
Odor	Spearmint-like or Caraway-like	[4][7]
Boiling Point	230-231 °C	[6][7]
Flash Point	88 - 97 °C (Closed Cup)	[4][7][8][9][10]
Density	~0.96 g/cm ³ at 20 °C	[7][8]
Solubility in Water	Insoluble / Slightly soluble (~1300 mg/L at 25 °C)	[6][7][8]
Oral LD50 (Rat)	1640 mg/kg	[4][7][8]
Dermal LD50 (Rat)	>2000 mg/kg	[11]
Hazard Class	Combustible Liquid (Class IIIA)	[7]

Disposal Protocol for (+-)-Carvone

Disposal of Carvone must adhere to local, regional, and national hazardous waste regulations. [12] Never dispose of Carvone down the drain or in regular trash. [11]

Step 1: Waste Identification and Segregation

- Identify the Waste Stream: Determine if the waste is unused/surplus Carvone, contaminated materials from a spill (e.g., absorbent pads, soil), or an empty container.
- Segregate Waste: Do not mix Carvone waste with other chemical waste streams. [1] Keep it in its original or a compatible, properly labeled container. [1]

Step 2: Handling Spills and Contaminated Materials

- Ensure Safety: Remove all sources of ignition from the area as Carvone is a combustible liquid. [3][7] Ensure the area is well-ventilated. [7]

- Containment: Absorb the spill with an inert, non-combustible material such as sand or earth.
[1][7]
- Collection: Carefully sweep or scoop the absorbed material into a suitable, sealable container for hazardous waste.[1][7]
- Decontamination: Clean the spill area thoroughly. Dispose of all contaminated cleaning materials (gloves, wipes, etc.) as hazardous waste.

Step 3: Packaging and Labeling

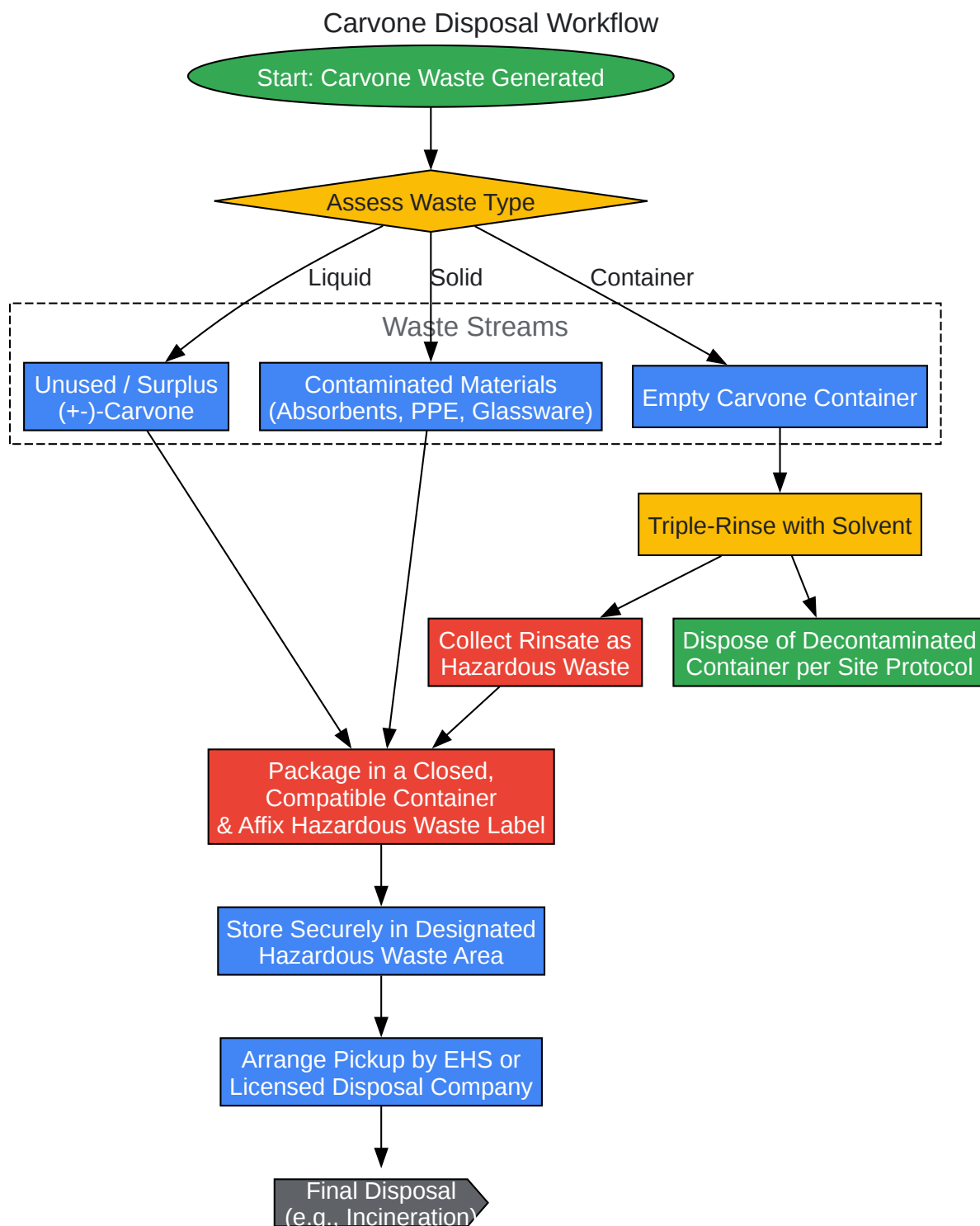
- Container: Use a suitable, closed container for disposal.[1] For liquid waste, ensure the container is leak-proof.
- Labeling: Clearly label the waste container as "Hazardous Waste" and identify the contents as "Carvone". Include any other components if it's a mixture. Follow your institution's specific labeling requirements.[13]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in accordance with applicable laws and good laboratory practices.[1]

Step 4: Storage and Disposal

- Storage: Store the sealed waste container in a cool, dry, well-ventilated area designated for hazardous waste, away from incompatible materials like strong oxidizing agents.[3][5]
- Professional Disposal: Arrange for the collection of the waste by a licensed disposal company or your institution's environmental health and safety (EHS) office.[1] The preferred disposal method is controlled incineration with flue gas scrubbing or transfer to a licensed chemical destruction plant.[3]
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.[1] They may be triple-rinsed with a suitable solvent; the rinsate must be collected and disposed of as hazardous waste.[13] After proper decontamination, the container can be offered for recycling or disposed of according to institutional guidelines.[3][13]

Carvone Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of Carvone waste.



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